

A Comparative Guide to Polymers Crosslinked with Diallyl Adipate versus Alternative Crosslinking Agents

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Compound of Interest

Compound Name: *Diallyl adipate*

Cat. No.: *B166010*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of polymers crosslinked with **diallyl adipate** against common alternatives, namely divinylbenzene (DVB) and ethylene glycol dimethacrylate (EGDMA). The information herein is supported by a synthesis of literature data to aid in the selection of the most suitable crosslinking agent for specific research and development applications.

Introduction to Diallyl Adipate and Crosslinking

Diallyl adipate is an aliphatic ester characterized by two terminal allyl groups, making it an effective crosslinking agent for unsaturated polymers, particularly unsaturated polyester resins (UPRs). Through free-radical polymerization, **diallyl adipate** forms a three-dimensional network structure, converting a thermoplastic polymer into a thermoset material with enhanced mechanical, thermal, and chemical properties. The adipate backbone of the molecule imparts a degree of flexibility to the crosslinked network compared to more rigid aromatic crosslinkers.

The selection of a crosslinking agent is a critical parameter in tailoring the final properties of a polymer for a specific application. Factors such as desired thermal stability, mechanical strength, flexibility, and chemical resistance dictate the choice between different crosslinkers. This guide focuses on comparing **diallyl adipate** with two widely used alternatives: divinylbenzene, an aromatic crosslinker known for imparting high thermal stability and rigidity,

and ethylene glycol dimethacrylate, a short-chain aliphatic dimethacrylate that provides a different balance of properties.

Performance Comparison

The following sections and tables summarize the expected performance of an unsaturated polyester resin crosslinked with **diallyl adipate** in comparison to the same resin system crosslinked with divinylbenzene and ethylene glycol dimethacrylate. The data presented is a synthesis of typical values found in scientific literature and may vary depending on the specific polymer characteristics and experimental conditions.

Thermal Properties

The thermal stability of a crosslinked polymer is crucial for applications where the material will be exposed to elevated temperatures. Key parameters for assessing thermal performance include the glass transition temperature (T_g), which indicates the transition from a rigid to a more flexible state, and the decomposition temperature, often measured as the onset of significant weight loss in thermogravimetric analysis (TGA).

Crosslinking Agent (in UPR)	Glass Transition Temp. (T _g) (°C)	Onset Decomposition Temp. (T _d) (°C)
Diallyl Adipate	80 - 100	250 - 280
Divinylbenzene (DVB)	120 - 160	300 - 350
Ethylene Glycol Dimethacrylate (EGDMA)	100 - 130	270 - 300

Note: These values are representative and can be influenced by the concentration of the crosslinker and the specific formulation of the unsaturated polyester resin.

Divinylbenzene, with its rigid aromatic structure, generally imparts the highest thermal stability, resulting in a significantly higher glass transition temperature and onset of decomposition.

Diallyl adipate, being an aliphatic and more flexible crosslinker, results in a lower T_g compared to both DVB and EGDMA. The longer aliphatic chain of adipate contributes to increased chain

mobility, hence the lower Tg. EGDMA, with its shorter and relatively rigid structure, offers intermediate thermal stability.

Mechanical Properties

The mechanical properties of a crosslinked polymer, such as tensile strength, flexural modulus, and impact strength, are critical for determining its suitability for structural applications. The choice of crosslinker significantly influences these properties by affecting the crosslink density and the nature of the polymer network.

Crosslinking Agent (in UPR)	Tensile Strength (MPa)	Flexural Modulus (GPa)	Impact Strength (kJ/m ²)
Diallyl Adipate	40 - 60	2.5 - 3.5	10 - 15
Divinylbenzene (DVB)	60 - 80	3.5 - 4.5	5 - 10
Ethylene Glycol Dimethacrylate (EGDMA)	50 - 70	3.0 - 4.0	8 - 12

Note: These values are representative and are dependent on the crosslinker concentration and the base resin properties.

Polymers crosslinked with divinylbenzene typically exhibit the highest tensile strength and flexural modulus due to the formation of a rigid and densely crosslinked network. However, this rigidity often leads to lower impact strength, making the material more brittle. Conversely, the flexibility imparted by the **diallyl adipate** crosslinker generally results in improved impact strength at the expense of lower tensile strength and modulus. Ethylene glycol dimethacrylate provides a balance of these properties, offering good strength and modulus with moderate impact resistance.

Experimental Protocols

Detailed methodologies are essential for the reproducible characterization of crosslinked polymers. Below are generalized experimental protocols for the key analyses cited in this guide.

Thermogravimetric Analysis (TGA)

Objective: To determine the thermal stability and decomposition profile of the crosslinked polymer.

Instrumentation: A thermogravimetric analyzer.

Procedure:

- A small sample of the cured polymer (5-10 mg) is placed in a tared TGA pan.
- The sample is heated in a controlled atmosphere (typically nitrogen to prevent oxidation) from ambient temperature to approximately 600 °C.
- A constant heating rate, commonly 10 °C/min, is applied.
- The weight of the sample is continuously monitored as a function of temperature.
- The onset decomposition temperature is determined as the temperature at which a significant weight loss begins.

Differential Scanning Calorimetry (DSC)

Objective: To determine the glass transition temperature (T_g) of the crosslinked polymer.

Instrumentation: A differential scanning calorimeter.

Procedure:

- A small, weighed sample (5-10 mg) of the cured polymer is sealed in an aluminum pan.
- The sample is subjected to a heat-cool-heat cycle to erase any prior thermal history. A typical cycle involves heating from ambient to a temperature above the expected T_g , cooling back to a low temperature, and then reheating at a controlled rate (e.g., 10 °C/min).
- The heat flow to the sample is measured relative to an empty reference pan.
- The glass transition is observed as a step-like change in the heat flow curve, and the T_g is typically taken as the midpoint of this transition.

Mechanical Testing - Tensile Strength (ASTM D638)

Objective: To determine the tensile properties of the crosslinked polymer, including tensile strength and modulus.

Instrumentation: A universal testing machine equipped with grips suitable for holding the test specimens.

Procedure:

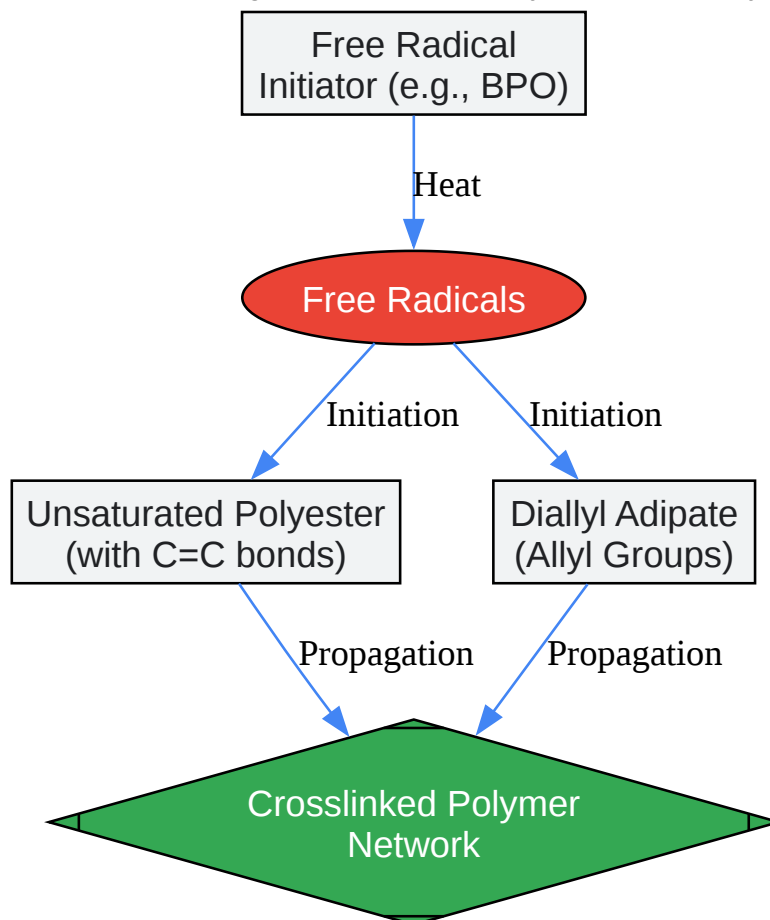
- Test specimens are prepared in a standard "dog-bone" shape according to ASTM D638 specifications.
- The dimensions of the narrow section of the specimen are precisely measured.
- The specimen is mounted securely in the grips of the universal testing machine.
- A tensile load is applied at a constant rate of crosshead movement until the specimen fractures.
- The load and extension are continuously recorded throughout the test.
- Tensile strength is calculated as the maximum load divided by the original cross-sectional area. The tensile modulus is determined from the initial slope of the stress-strain curve.

Visualizations

Crosslinking Mechanism

The fundamental process of crosslinking an unsaturated polyester with **diallyl adipate** involves the reaction of the allyl groups of the crosslinker with the unsaturated sites on the polyester backbone, initiated by a free radical source.

Free-Radical Crosslinking of Unsaturated Polyester with Diallyl Adipate

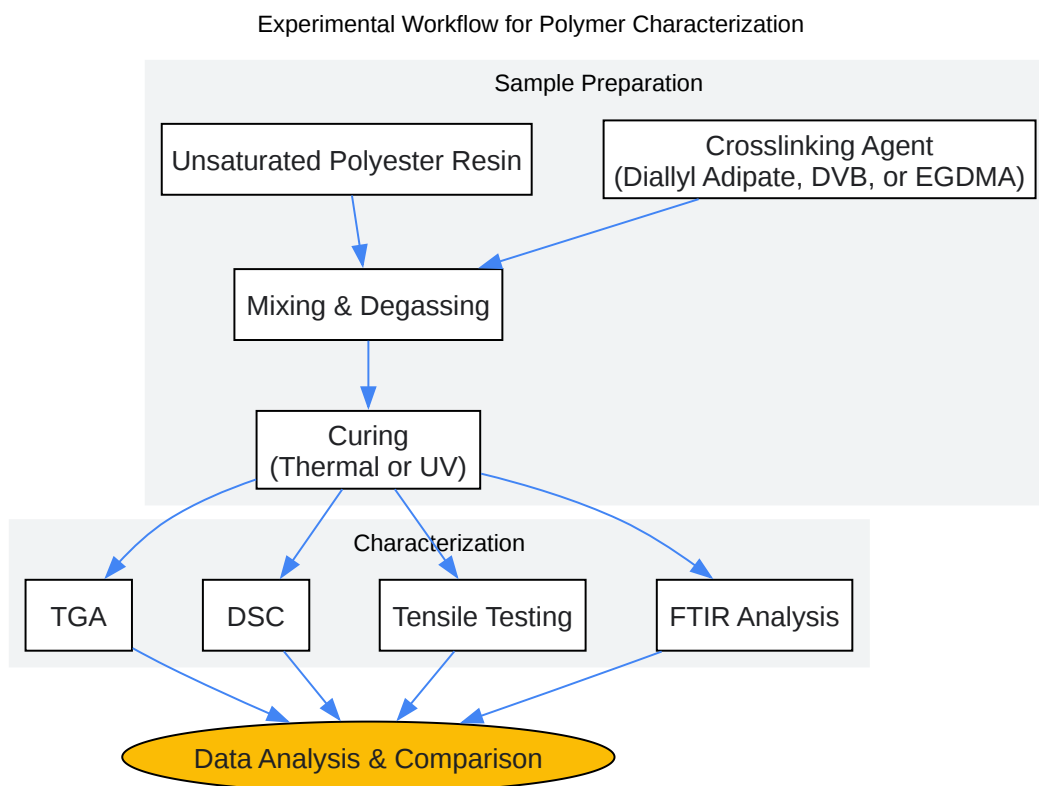


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Caption: Free-radical crosslinking mechanism.

Experimental Workflow for Characterization

A systematic workflow is crucial for obtaining reliable and comparable data when characterizing crosslinked polymers.



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Caption: General experimental workflow.

Conclusion

The choice of crosslinking agent significantly impacts the final properties of a polymer. **Diallyl adipate** is a suitable choice for applications requiring enhanced flexibility and impact resistance, though with some compromise in thermal stability and stiffness compared to other common crosslinkers. Divinylbenzene excels in providing high thermal stability and rigidity,

making it ideal for applications where these properties are paramount. Ethylene glycol dimethacrylate offers a balanced performance profile, providing a good compromise between the properties offered by **diallyl adipate** and divinylbenzene. The selection of the optimal crosslinker should be guided by a thorough understanding of the specific performance requirements of the intended application.

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